

# A Comparative Guide to the Piezoelectric Coefficients of Rochelle Salt, Quartz, and PZT

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Rochelle salt

Cat. No.: B1211169

[Get Quote](#)

This guide provides a detailed comparison of the piezoelectric coefficients of three prominent materials: **Rochelle salt**, quartz, and lead zirconate titanate (PZT). The information is intended for researchers, scientists, and professionals in drug development who utilize piezoelectric materials in sensors, actuators, and other precision devices.

## Introduction to Piezoelectricity

The piezoelectric effect is the ability of certain crystalline materials to generate an electric charge in response to applied mechanical stress. Conversely, these materials exhibit a mechanical deformation when an external electric field is applied. This property is quantified by the piezoelectric coefficient,  $d$ , which relates the induced strain to the applied electric field (converse effect) or the induced charge density to the applied mechanical stress (direct effect). The coefficient is typically expressed in picocoulombs per newton (pC/N) or picometers per volt (pm/V).

## Data Presentation: A Quantitative Comparison

The piezoelectric properties of **Rochelle salt**, quartz, and PZT vary significantly. The following table summarizes their typical piezoelectric coefficients for easy comparison.

Material	Piezoelectric Coefficient	Typical Value (pC/N)	Key Characteristics & Limitations
Rochelle Salt (Sodium Potassium Tartrate Tetrahydrate)	$d_{14}$ , $d_{25}$ , $d_{36}$	>100 (can reach several thousand)	Exhibits exceptionally high piezoelectricity but only within a narrow temperature range (-18°C to 24°C). [1] Highly sensitive to humidity.[2][3]
$\alpha$ -Quartz (Silicon Dioxide)	$d_{11}$	~2.3	Low piezoelectric coefficient but offers exceptional temperature and mechanical stability. Commonly used as a frequency standard.
PZT (Lead Zirconate Titanate)	$d_{33}$	200 - 600	A versatile ceramic with a strong piezoelectric effect. Properties can be tailored by varying its composition (e.g., PZT-5A, PZT-5H).[4] [5][6]

## Experimental Protocols: Measuring the Piezoelectric Coefficient

Several methods exist for measuring the piezoelectric coefficient, each with its own advantages.[7][8][9] The direct method, often called the quasi-static or Berlincourt method, is a common and straightforward approach for determining the  $d_{33}$  coefficient.[10]

Objective: To determine the longitudinal piezoelectric charge coefficient ( $d_{33}$ ) of a material by applying a known dynamic force and measuring the resulting electrical charge.

#### Apparatus:

- Piezoelectric sample: A prepared sample of the material with electrodes on opposing faces.
- Force generator: A device capable of applying a low-frequency, oscillating force (e.g., a mechanical shaker or a small impact hammer).
- Force sensor: A calibrated load cell to precisely measure the applied force.
- Charge amplifier or electrometer: A device to measure the small electrical charge generated by the sample.<sup>[8]</sup>
- Data acquisition system: To record and synchronize the force and charge signals.

#### Methodology:

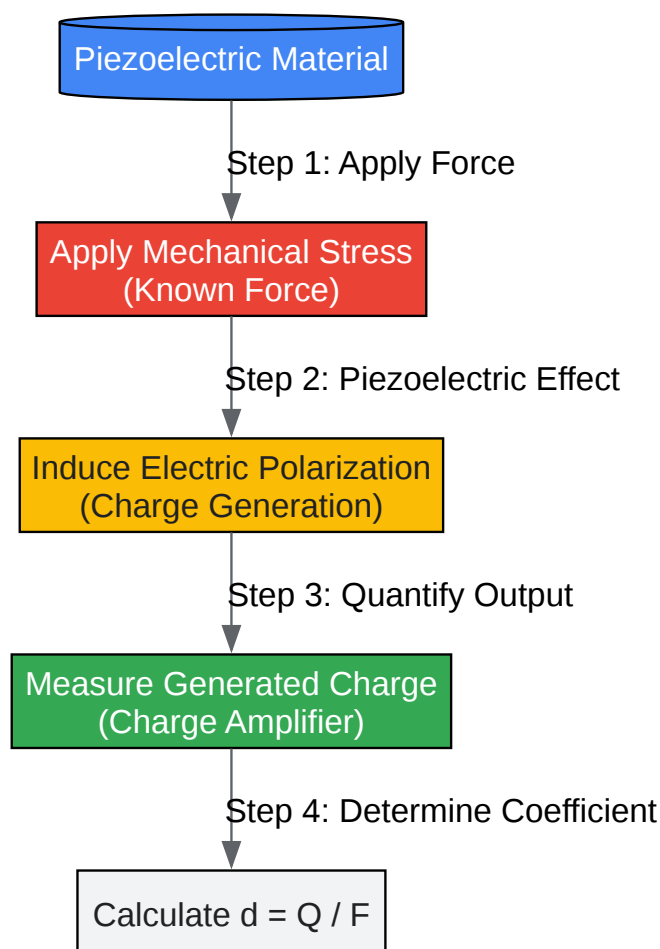
- Sample Preparation: The material to be tested is cut to a specific geometry (e.g., a disc or a rectangular plate) and electroded on the faces perpendicular to the axis of interest (the '3' direction for  $d_{33}$ ).
- Mounting: The sample is securely mounted in the test fixture between the force generator and the force sensor. It is crucial to ensure uniform application of force across the electrode area.
- Force Application: A sinusoidal or periodic compressive force of a known amplitude and low frequency (typically around 100 Hz) is applied to the sample. The force should be low enough to ensure the material operates in its linear piezoelectric region.
- Charge Measurement: The charge generated across the electrodes of the sample is measured using a charge amplifier. The output of the charge amplifier is a voltage proportional to the input charge.
- Data Acquisition: The force signal from the load cell and the charge signal (converted to voltage) from the charge amplifier are recorded simultaneously.
- Calculation: The piezoelectric coefficient  $d_{33}$  is calculated as the ratio of the generated charge (Q) to the applied force (F):

$$d_{33} = Q / F$$

The peak values of the synchronized charge and force signals are used for this calculation. The measurement is typically repeated multiple times to ensure accuracy and repeatability.

## Visualization of Experimental Workflow

The logical flow of the direct method for measuring the piezoelectric effect can be visualized as follows.



[Click to download full resolution via product page](#)

Workflow for Direct Piezoelectric Effect Measurement.

## Summary and Conclusion

The choice between **Rochelle salt**, quartz, and PZT depends critically on the specific application's requirements.

- **Rochelle Salt:** Offers an unparalleled piezoelectric coefficient, making it suitable for highly sensitive applications. However, its utility is severely restricted by its narrow operational temperature range and high sensitivity to environmental humidity, which can alter its properties.[\[1\]](#)[\[2\]](#)[\[11\]](#)
- **Quartz:** While having a modest piezoelectric coefficient, its exceptional stability against thermal and mechanical variations makes it the material of choice for frequency control applications, such as oscillators in clocks and electronics.
- **PZT:** Represents a balance of high performance and versatility. As a family of ceramics, its properties can be tailored to specific needs, offering strong piezoelectric effects suitable for a wide range of sensor and high-displacement actuator applications.[\[12\]](#) PZT-5H, for instance, is known for its very high sensitivity.[\[6\]](#)[\[13\]](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Rochelle Salt-Based Ferroelectric and Piezoelectric Composite Produced with Simple Additive Manufacturing Techniques - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. icmp.lviv.ua [[icmp.lviv.ua](http://icmp.lviv.ua)]
- 3. preprints.org [[preprints.org](https://preprints.org)]
- 4. ntrs.nasa.gov [[ntrs.nasa.gov](https://ntrs.nasa.gov)]
- 5. Ceramic Materials (PZT) - Boston Piezo-Optics Inc. [[bostonpiezooptics.com](https://bostonpiezooptics.com)]
- 6. he-shuai.com [[he-shuai.com](http://he-shuai.com)]
- 7. Table I from Comparison of Methods for the Measurement of Piezoelectric Coefficients | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 8. dspace.vut.cz [[dspace.vut.cz](https://dspace.vut.cz)]

- 9. researchgate.net [researchgate.net]
- 10. eprintspublications.npl.co.uk [eprintspublications.npl.co.uk]
- 11. physlab.org [physlab.org]
- 12. afm.cn [afm.cn]
- 13. depts.washington.edu [depts.washington.edu]
- To cite this document: BenchChem. [A Comparative Guide to the Piezoelectric Coefficients of Rochelle Salt, Quartz, and PZT]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211169#comparing-the-piezoelectric-coefficient-of-rochelle-salt-to-quartz-and-pzt]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)